

Application Notes and Protocols for BM 15766 Sulfate in Cell Culture

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Compound of Interest

Compound Name: BM 15766 sulfate

Cat. No.: B3290633

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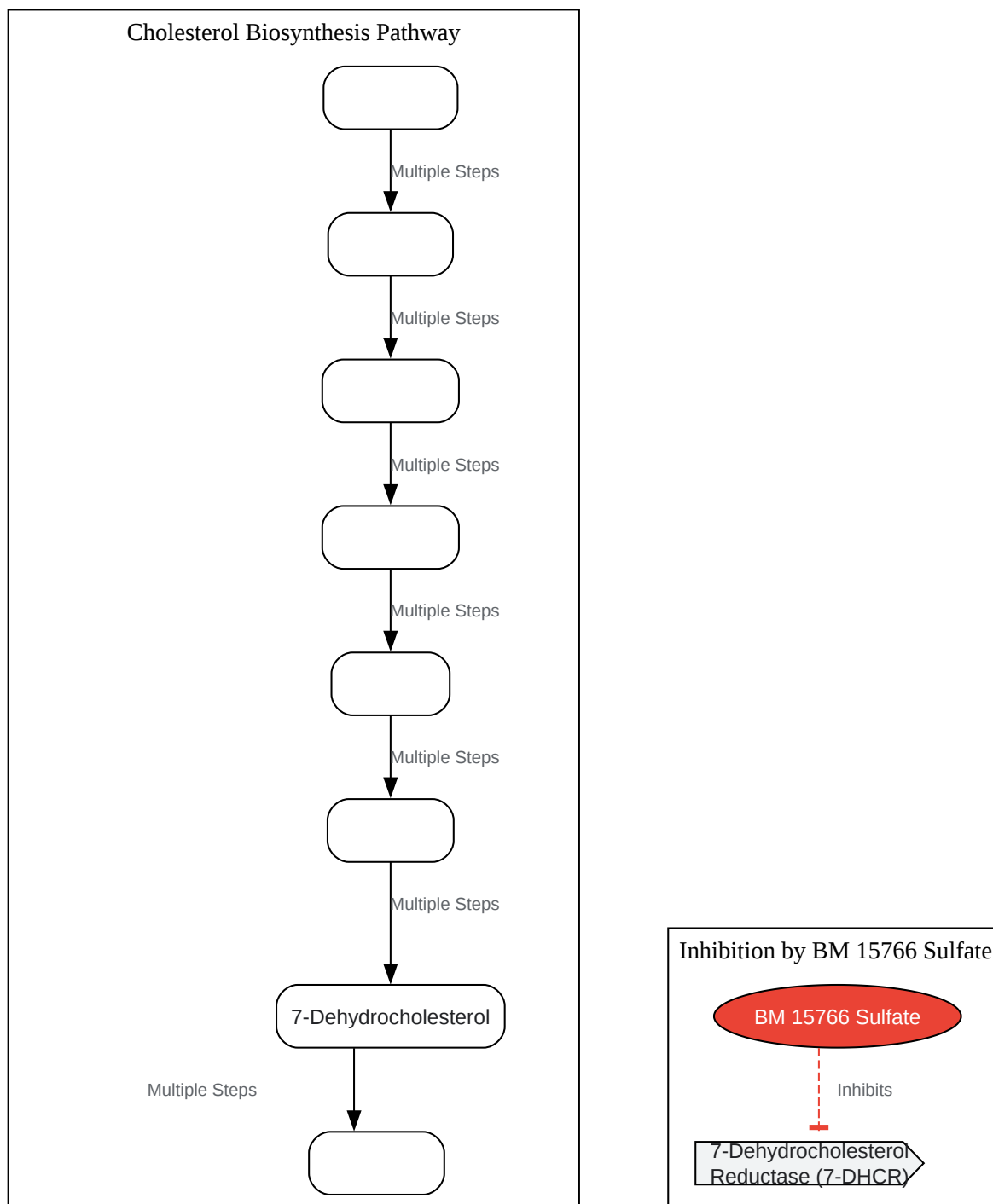
For Researchers, Scientists, and Drug Development Professionals

Introduction

BM 15766 sulfate is a potent and specific inhibitor of 7-dehydrocholesterol reductase (7-DHCR), the enzyme responsible for catalyzing the final step in cholesterol biosynthesis.[1][2] By blocking the conversion of 7-dehydrocholesterol (7-DHC) to cholesterol, **BM 15766 sulfate** serves as a critical tool for investigating the multifaceted roles of cholesterol in cellular processes.[3][4] Its application in cell culture allows for the controlled depletion of cellular cholesterol, mimicking the biochemical phenotype of Smith-Lemli-Opitz syndrome (SLOS), a genetic disorder caused by mutations in the 7-DHCR gene.[5][6] These application notes provide detailed protocols for utilizing **BM 15766 sulfate** to study cholesterol metabolism and its impact on various cellular functions.

Mechanism of Action

BM 15766 sulfate specifically targets and inhibits the activity of 7-dehydrocholesterol reductase. This enzyme is crucial for reducing the C7-C8 double bond in 7-DHC to synthesize cholesterol.[1][2] Inhibition of 7-DHCR by **BM 15766 sulfate** leads to a dose-dependent decrease in cellular cholesterol levels and a corresponding accumulation of the precursor, 7-dehydrocholesterol.[3][4] This targeted inhibition allows researchers to dissect the specific roles of cholesterol in biological pathways, distinct from the broader effects of other lipid-altering agents.



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Diagram 1: Mechanism of Action of **BM 15766 Sulfate**.

Quantitative Data Summary

The following table summarizes the effective concentrations and observed effects of **BM 15766 sulfate** in various cell lines and experimental conditions.

Cell Line	Concentration	Incubation Time	Effect	Reference
HL-60	500 nM (IC50)	24 hours	Inhibition of cholesterol biosynthesis from 2-[13C]acetate.	[7]
Primary Rat Hepatocytes	10 ⁻⁸ M to 2 x 10 ⁻⁵ M	Not Specified	Dose-dependent reduction of cholesterol biosynthesis by over 90%.	[3]
Transformed Human Cell Line	2.5 µM	Not Specified	Inhibition of BACE dimerization.	[8]
Transformed Human Cell Line	5 µM	Not Specified	Reduction in BACE monomer expression.	[8]

Experimental Protocols

Protocol 1: Inhibition of Cholesterol Biosynthesis in Cultured Cells

This protocol outlines a general method to assess the inhibitory effect of **BM 15766 sulfate** on cholesterol synthesis.

Materials:

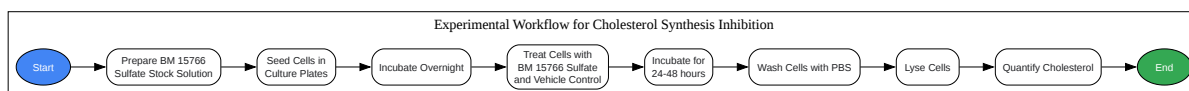
- **BM 15766 sulfate** (powder)

- Dimethyl sulfoxide (DMSO)
- Cell line of interest (e.g., HL-60, HepG2)
- Complete cell culture medium
- Fetal Bovine Serum (FBS)
- Phosphate-Buffered Saline (PBS)
- Cell lysis buffer
- Cholesterol quantification kit
- [^{14}C]-acetate (optional, for radiolabeling studies)

Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of **BM 15766 sulfate** in DMSO. For example, a 10 mM stock can be prepared. Store aliquots at -20°C or -80°C .
- **Cell Seeding:** Seed cells in appropriate culture vessels (e.g., 6-well plates) at a density that will allow for logarithmic growth during the experiment. Allow cells to adhere and recover overnight.
- **Treatment:** The following day, replace the medium with fresh medium containing various concentrations of **BM 15766 sulfate** (e.g., 100 nM, 500 nM, 1 μM , 5 μM). Include a vehicle control (DMSO) at the same final concentration as the highest **BM 15766 sulfate** treatment.
- **Incubation:** Incubate the cells for the desired period (e.g., 24-48 hours).
- **Cell Lysis:** After incubation, wash the cells with ice-cold PBS and lyse them using a suitable lysis buffer.
- **Cholesterol Quantification:** Determine the total cholesterol content in the cell lysates using a commercial cholesterol quantification kit according to the manufacturer's instructions.

- (Optional) Radiolabeling: For a more direct measure of de novo synthesis, add [^{14}C]-acetate to the culture medium during the last few hours of the **BM 15766 sulfate** treatment. After lysis, cholesterol can be extracted and the amount of incorporated radiolabel can be measured by scintillation counting.[3][4]



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Diagram 2: General experimental workflow.

Protocol 2: Investigating the Role of Cholesterol in Amyloid- β Production

This protocol is adapted from a study investigating the link between cholesterol synthesis and Alzheimer's disease pathology.[8]

Materials:

- **BM 15766 sulfate**
- Simvastatin
- Mevalonate
- Human cell line expressing Amyloid Precursor Protein (APP)
- Complete cell culture medium
- Cell lysis buffer
- ELISA kit for Amyloid- β ($\text{A}\beta$) quantification

- Antibodies for Western blotting (e.g., anti-BACE1)

Procedure:

- **Cell Culture and Treatment:** Culture the APP-expressing cells to ~70-80% confluency. Treat the cells with a combination of 50 μ M simvastatin and 400 μ M mevalonate to isolate the effects of downstream cholesterol synthesis inhibition. To this medium, add **BM 15766 sulfate** at varying concentrations (e.g., 1 μ M, 2.5 μ M, 5 μ M).
- **Incubation:** Incubate the cells for 24 hours.
- **A β Quantification:** Collect the conditioned medium and measure the levels of secreted A β using a specific ELISA kit.
- **Western Blot Analysis:** Lyse the cells and perform Western blotting to analyze the expression levels and dimerization of BACE1, a key enzyme in A β production.[8]
- **Cholesterol Measurement:** Quantify the cellular cholesterol levels to correlate with the observed changes in A β production and BACE1 expression.

Applications in Drug Development and Research

- **Alzheimer's Disease Research:** **BM 15766 sulfate** can be used to investigate the link between cholesterol metabolism and the processing of amyloid precursor protein, potentially identifying new therapeutic targets.[8]
- **Smith-Lemli-Opitz Syndrome Model:** In cell culture, **BM 15766 sulfate** provides a robust model to study the cellular and molecular consequences of 7-DHCR deficiency, aiding in the development of therapeutic strategies for SLOS.[5][6]
- **Developmental Biology:** By inducing a state of hypocholesterolemia, this inhibitor can be used to explore the critical roles of cholesterol in embryonic development and cellular differentiation.[6]
- **Lipid Raft and Membrane Function Studies:** Researchers can utilize **BM 15766 sulfate** to modulate cellular cholesterol levels and examine the impact on the structure and function of lipid rafts and overall membrane dynamics.

Handling and Storage

BM 15766 sulfate is soluble in DMSO.[5] For long-term storage, it is recommended to store the solid compound at 4°C and stock solutions at -20°C or -80°C.[7] Avoid repeated freeze-thaw cycles.

Disclaimer: This product is for research use only and is not intended for human or therapeutic use. Please consult the material safety data sheet (MSDS) for handling and safety information.

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